

Physical and chemical properties of 2,4-Difluoro-1,3-dihydroxybenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Difluororesorcinol

Cat. No.: B067399

[Get Quote](#)

An In-depth Technical Guide to 2,4-Difluoro-1,3-dihydroxybenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of 2,4-Difluoro-1,3-dihydroxybenzene, also known as **2,4-Difluororesorcinol**. This document consolidates key data, outlines conceptual experimental protocols, and presents logical workflows relevant to its application in research and development.

Core Properties

2,4-Difluoro-1,3-dihydroxybenzene is a fluorinated aromatic compound belonging to the resorcinol family.^[1] Its structural attributes, particularly the presence of two fluorine atoms and two hydroxyl groups on the benzene ring, confer unique reactivity and make it a valuable intermediate in organic synthesis.^{[2][3][4]}

Table 1: General Properties of 2,4-Difluoro-1,3-dihydroxybenzene

Property	Value	Source(s)
Chemical Name	2,4-Difluoro-1,3-dihydroxybenzene	[2] [3]
Synonyms	2,4-Difluororesorcinol, 2,4-Difluorobenzene-1,3-diol	[2]
CAS Number	195136-71-1	[2] [3]
Molecular Formula	C ₆ H ₄ F ₂ O ₂	[2] [3]
Molecular Weight	146.09 g/mol	[2] [3]

| Purity | ≥95% to ≥98% (HPLC) | [\[2\]](#)[\[3\]](#) |

Physical and Spectroscopic Data

The physical properties of 2,4-Difluoro-1,3-dihydroxybenzene are summarized below. These characteristics are essential for its handling, storage, and application in various experimental setups.

Table 2: Physical Properties of 2,4-Difluoro-1,3-dihydroxybenzene

Property	Value	Source(s)
Appearance	Off-white solid, powder	[2] [5]
Melting Point	57-88 °C	[2] [5]
Boiling Point	211.3 ± 35.0 °C (Predicted)	[5]
Solubility	Soluble in Dimethylformamide (DMSO)	[2] [5]
pKa	7.23 ± 0.15 (Predicted)	[5]
Storage Temperature	-20°C	[2] [5]

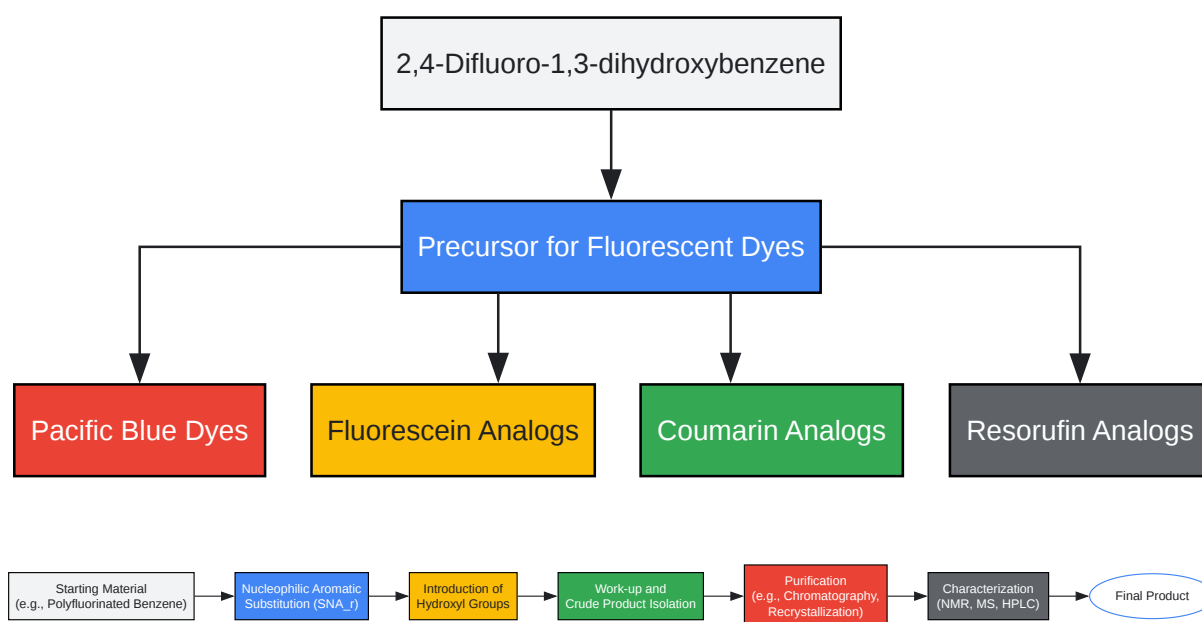
| Stability | Stable for at least 2 years at -20°C when protected from light and moisture. | [\[2\]](#) |

Spectroscopic Data: While specific spectral data such as detailed ^1H -NMR, ^{13}C -NMR, IR, or Mass Spectrometry for 2,4-Difluoro-1,3-dihydroxybenzene are not readily available in the provided search results, its identity is typically confirmed by ^1H -NMR.[2] For reference, the related compound 1,3-dihydroxybenzene (resorcinol) shows characteristic signals in its spectra.[6][7] The presence of fluorine atoms would introduce complex splitting patterns (coupling) in the ^1H and ^{13}C NMR spectra of the title compound.

Reactivity and Applications

2,4-Difluoro-1,3-dihydroxybenzene serves as a key fluorinated building block in organic synthesis.[2][3] The fluorine atoms on the benzene ring are activated towards nucleophilic aromatic substitution ($\text{S}_{\text{N}}\text{Ar}$) reactions.[4] This reactivity allows for the introduction of various functional groups, making it a versatile precursor for more complex molecules.

Its primary application lies in the synthesis of fluorescent dyes. It is a known precursor for preparing Pacific Blue dyes, as well as analogs of fluorescein, coumarin, and resorufin.[2]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dihydroxybenzenes - Wikipedia [en.wikipedia.org]
- 2. 2,4-Difluororesorcinol - CAS-Number 195136-71-1 - Order from Chemodex [chemodex.com]
- 3. scbt.com [scbt.com]
- 4. Sequential Nucleophilic Aromatic Substitution Reactions of Activated Halogens - PMC [pmc.ncbi.nlm.nih.gov]
- 5. 2,4-DIFLUORORESORCINOL | 195136-71-1 [chemicalbook.com]
- 6. Human Metabolome Database: ¹H NMR Spectrum (1D, 400 MHz, DMSO-d₆, experimental) (HMDB0032037) [hmdb.ca]
- 7. NP-MRD: ¹³C NMR Spectrum (1D, 201 MHz, H₂O, predicted) (NP0307510) [np-mrd.org]
- To cite this document: BenchChem. [Physical and chemical properties of 2,4-Difluoro-1,3-dihydroxybenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b067399#physical-and-chemical-properties-of-2-4-difluoro-1-3-dihydroxybenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com